

An In-depth Technical Guide to 4-Ethyl-2-fluoroaniline

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Compound of Interest

Compound Name: **4-Ethyl-2-fluoroaniline**

Cat. No.: **B1343203**

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CAS Number: 821791-69-9

This technical guide provides comprehensive information on **4-Ethyl-2-fluoroaniline**, a key chemical intermediate for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document outlines its chemical and physical properties, a detailed experimental protocol for its synthesis, and its potential applications in the pharmaceutical industry.

Compound Data and Properties

4-Ethyl-2-fluoroaniline is a substituted aniline derivative. The strategic placement of ethyl and fluoro groups on the aniline ring makes it a valuable building block in the synthesis of complex organic molecules. Its properties are summarized below.

Table 1: Physicochemical Properties of **4-Ethyl-2-fluoroaniline**

Property	Value	Source(s)
CAS Number	821791-69-9	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ FN	[1] [2]
Molecular Weight	139.17 g/mol	[2]
IUPAC Name	4-ethyl-2-fluoroaniline	[1]
Synonyms	Benzenamine, 4-ethyl-2-fluoro-	N/A
Physical Form	Liquid	[1]
Purity	Typically ≥95%	[1]
Storage Conditions	2-8°C, Keep in dark place, inert atmosphere	[1]

Table 2: Chemical Identifiers for **4-Ethyl-2-fluoroaniline**

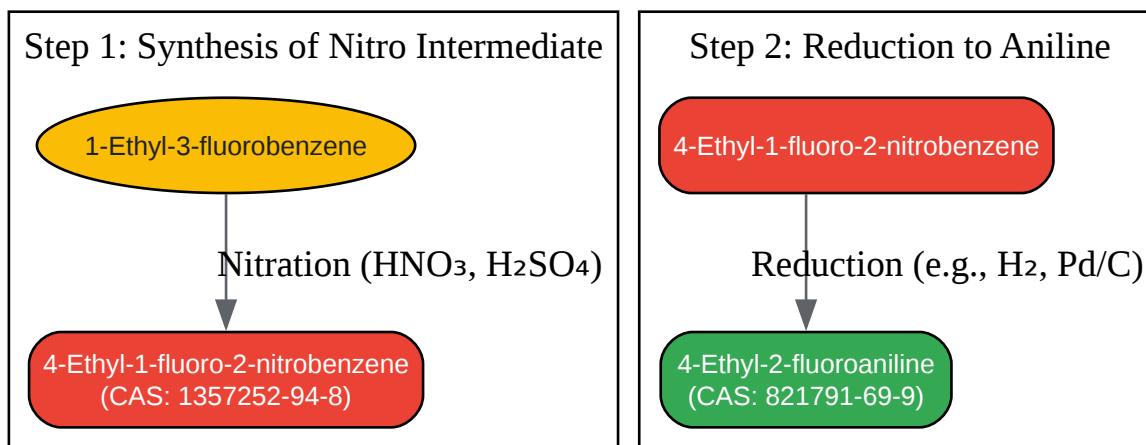
Identifier	Value	Source(s)
InChI	1S/C8H10FN/c1-2-6-3-4-8(10)7(9)5-6/h3-5H,2,10H2,1H3	[1]
InChI Key	CORZDGJEVGIUAR-UHFFFAOYSA-N	[1]
SMILES	CCC1=CC=C(N)C(F)=C1	N/A

Synthesis and Experimental Protocols

The synthesis of **4-Ethyl-2-fluoroaniline** is most commonly achieved through the reduction of its corresponding nitro precursor, 4-Ethyl-1-fluoro-2-nitrobenzene. This two-step process, involving nitration followed by reduction, is a standard procedure in the synthesis of aromatic amines.

Proposed Synthetic Pathway

A logical synthetic route starts from m-fluoroacetophenone, which undergoes nitration, reduction of the ketone, iodination, and a final reduction to yield the nitro intermediate. This intermediate is then reduced to the target aniline. A simplified and common laboratory-scale approach involves the direct reduction of the commercially available nitro compound.



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Proposed two-step synthesis of **4-Ethyl-2-fluoroaniline**.

Experimental Protocol: Reduction of 4-Ethyl-1-fluoro-2-nitrobenzene

This protocol is adapted from a general procedure for the reduction of substituted nitroaromatics.^[4]

Materials and Equipment:

- 4-Ethyl-1-fluoro-2-nitrobenzene (1.0 eq)
- 10% Palladium on carbon (Pd/C) (approx. 0.01 eq)
- Methanol (MeOH) or Ethanol (EtOH) as solvent
- Hydrogen gas (H₂) supply (balloon or hydrogenation apparatus)
- Round-bottom flask

- Magnetic stirrer
- Filtration apparatus (e.g., Buchner funnel with celite or syringe filter)
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-Ethyl-1-fluoro-2-nitrobenzene in methanol.
- Catalyst Addition: Carefully add 10% Palladium on carbon to the solution.
- Hydrogenation: Seal the flask and purge with hydrogen gas. Maintain a hydrogen atmosphere (e.g., using a balloon) and stir the reaction mixture vigorously at room temperature.
- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material is fully consumed. This process typically takes 2-4 hours.[\[4\]](#)
- Work-up: Upon completion, carefully filter the reaction mixture through a pad of celite to remove the solid palladium catalyst. Wash the filter cake with a small amount of methanol to ensure complete recovery of the product.
- Isolation: Combine the filtrate and washings. Remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil can be purified by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in petroleum ether, to yield pure **4-Ethyl-2-fluoroaniline**.

Applications in Research and Drug Development

Fluoroaniline derivatives are crucial building blocks in medicinal chemistry. The introduction of a fluorine atom can significantly alter a molecule's pharmacokinetic and pharmacodynamic properties, such as metabolic stability, binding affinity, and bioavailability.[\[5\]](#)

- Pharmaceutical Intermediates: **4-Ethyl-2-fluoroaniline** serves as a precursor for the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[\[5\]](#) [\[6\]](#) While specific drugs derived from this exact molecule are not prominently documented in public literature, its structural motifs are found in compounds investigated for various therapeutic areas.
- Agrochemicals: Similar to its role in pharmaceuticals, this compound is also a valuable intermediate in the development of new herbicides and pesticides.[\[5\]](#)[\[6\]](#)
- Structure-Activity Relationship (SAR) Studies: The ethyl and fluoro substituents provide specific steric and electronic properties that are useful for medicinal chemists to probe biological targets and optimize lead compounds. For instance, related compounds like N-Ethyl-4-fluoroaniline have shown antitubercular activity.[\[7\]](#) The substitution pattern on the aniline ring is a key factor in determining the biological activity of the final compound.

Safety and Handling

Hazard Identification:

- Causes skin irritation (H315).[\[1\]](#)
- Causes serious eye irritation (H319).[\[1\]](#)
- May cause respiratory irritation (H335).[\[1\]](#)

Precautionary Measures:

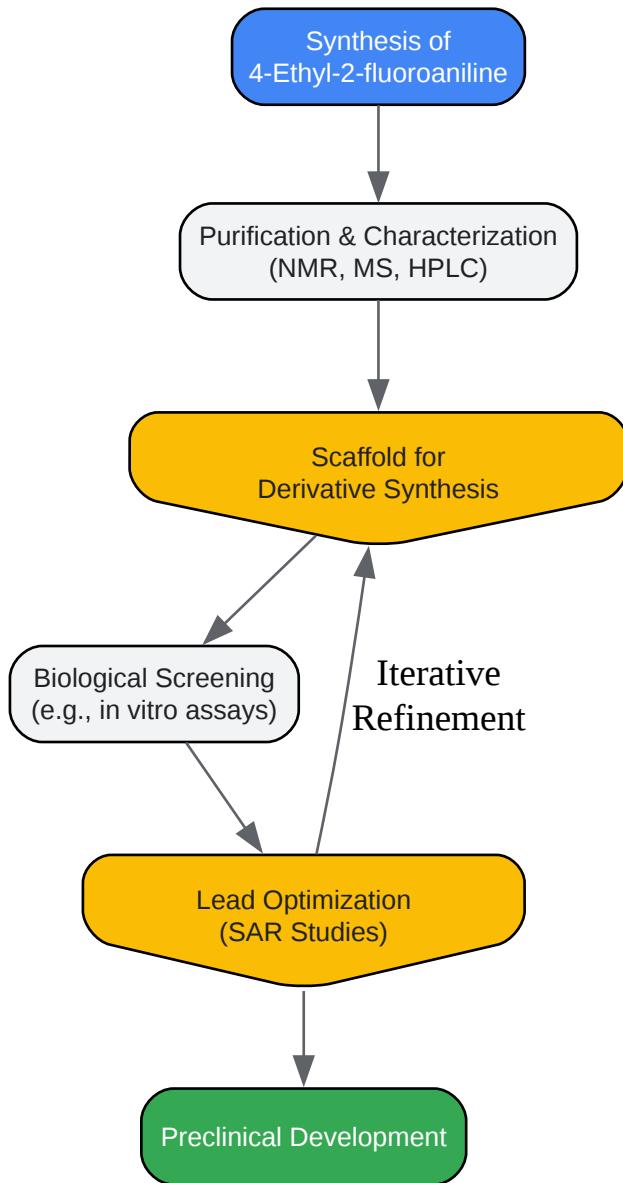
- Avoid breathing dust/fume/gas/mist/vapors/spray (P261).[\[1\]](#)
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338).[\[1\]](#)
- Store in a well-ventilated place. Keep container tightly closed.

It is imperative to handle this compound in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For

detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Logical Workflow for Compound Utilization

The general workflow for utilizing **4-Ethyl-2-fluoroaniline** in a research or drug development context involves several logical steps, from initial synthesis to biological evaluation.



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General workflow for the use of **4-Ethyl-2-fluoroaniline** in R&D.

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